

Luvesilocin: A Guide to Safe Handling and Personal Protective Equipment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Luvesilocin**

Cat. No.: **B15615833**

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Disclaimer: **Luvesilocin** (also known as RE104 and FT-104) is an investigational new drug. A specific Safety Data Sheet (SDS) for **Luvesilocin** is not publicly available. The following guidance is based on best practices for handling potent, novel pharmaceutical compounds and data available for its active metabolite, 4-hydroxy-N,N-diisopropyltryptamine (4-HO-DiPT). All procedures must be preceded by a formal risk assessment conducted by qualified safety professionals.

Luvesilocin is a psychedelic drug of the tryptamine family, currently under development for the treatment of psychiatric disorders.^[1] As a prodrug of the potent psychoactive compound 4-HO-DiPT, it must be handled with extreme care to prevent occupational exposure. The active metabolite, 4-HO-DiPT, is known to cause skin and eye irritation and may cause respiratory irritation. Due to its psychoactive nature, even low-dose exposure could result in adverse effects. Therefore, robust containment and personal protective equipment (PPE) strategies are essential.

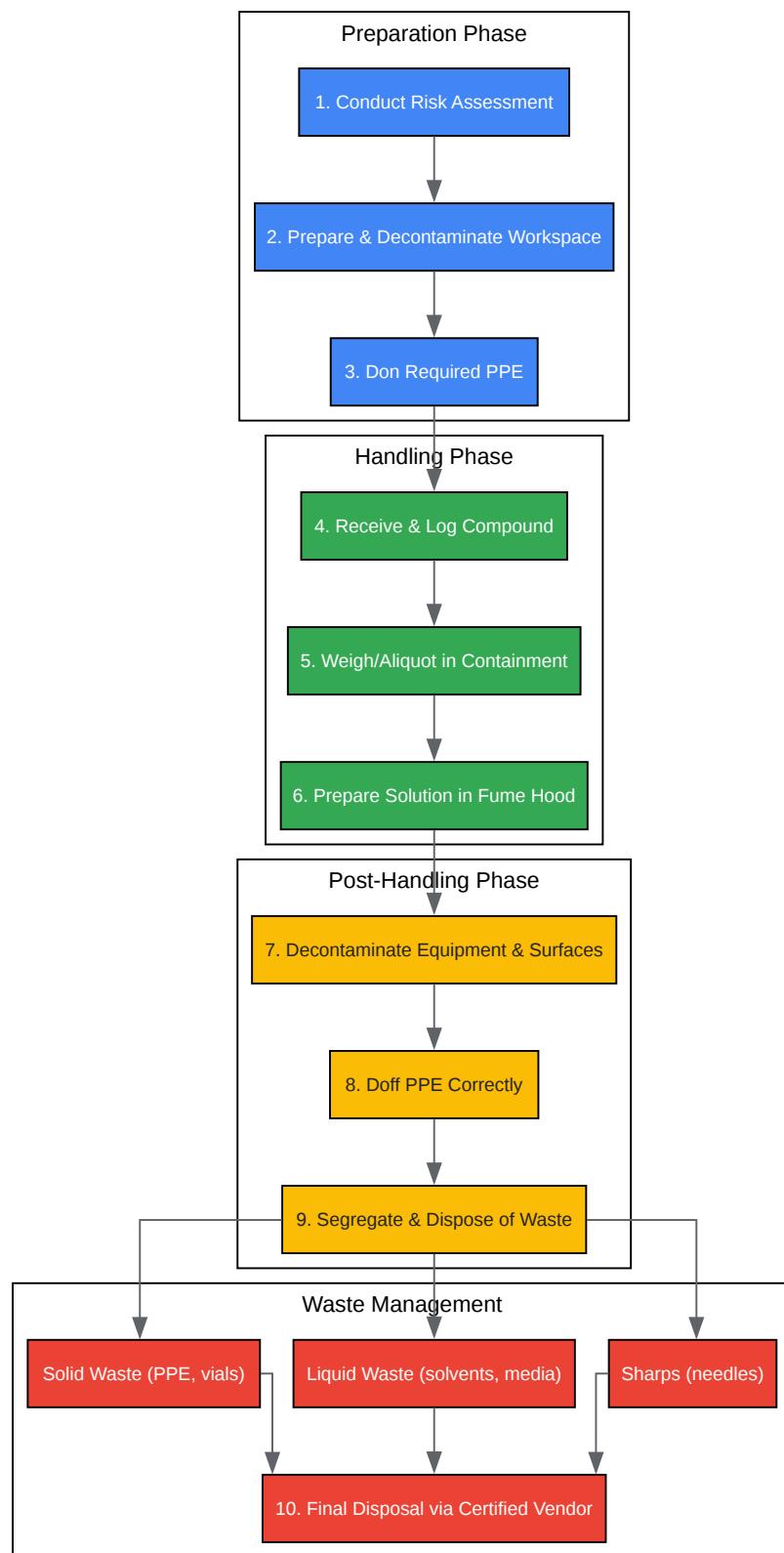
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **Luvesilocin** in solid form or in solution. The following table summarizes the minimum PPE requirements for various laboratory activities. For potent compounds, it is a standard practice to wear two pairs of gloves, with the outer pair being changed frequently.^[2]

Activity	Engineering Controls	Gloves	Eye/Face Protection	Respiratory Protection	Protective Clothing
Receiving & Unpacking	N/A	Double Nitrile Gloves	Safety Glasses with Side Shields	N95 Respirator (minimum)	Disposable Lab Coat
Handling Solids (Weighing, Aliquoting)	Ventilated Enclosure (e.g., Chemical Fume Hood, Glovebox)	Double Nitrile Gloves (Outer pair changed after task)	Chemical Safety Goggles	N95 or higher (e.g., PAPR), based on risk assessment	Disposable Gown (low-permeability, solid front, tight cuffs)
Solution Preparation	Chemical Fume Hood	Double Nitrile Gloves	Chemical Safety Goggles and Face Shield	N95 or higher, based on risk assessment	Disposable Gown (low-permeability, solid front, tight cuffs)
Compound Administration (in-vitro/in-vivo)	Biosafety Cabinet or Ventilated Enclosure	Double Nitrile Gloves	Safety Glasses with Side Shields	As required by risk assessment	Disposable Lab Coat or Gown
Waste Disposal	N/A	Double Nitrile Gloves (Heavy-duty outer)	Chemical Safety Goggles	As required by risk assessment	Disposable Gown
Spill Cleanup	N/A	Double Nitrile Gloves (Heavy-duty outer)	Chemical Safety Goggles and Face Shield	Powered Air-Purifying Respirator (PAPR) recommended	Disposable, chemical-resistant coveralls

Safe Handling and Disposal Workflow

Adherence to a strict, documented workflow is critical to ensure safety and minimize contamination. The following diagram outlines the key stages for handling **Luvesilocin**, from receipt to disposal.

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References

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